

Isostearyl neopentanoate CAS number and chemical abstracts

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Compound of Interest

Compound Name: *Isostearyl neopentanoate*

Cat. No.: *B1596658*

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An In-depth Technical Guide to Isostearyl Neopentanoate

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Abstracts

Isostearyl neopentanoate is a synthetic ester formed from the reaction of isostearyl alcohol and neopentanoic acid.[1][2] It is a branched-chain ester widely utilized in the cosmetics and personal care industries for its unique sensory and functional properties.[3][4]

- Chemical Name: Propanoic acid, 2,2-dimethyl-, isooctadecyl ester[4]
- CAS Number: 58958-60-4[4]
- EC Number: 261-521-9[5]
- INCI Name: **ISOSTEARYL NEOPENTANOATE**[6]
- Chemical Formula: $C_{23}H_{46}O_2$ [7]

Synonyms: Isooctadecyl pivalate, 16-methylheptadecyl 2,2-dimethylpropanoate, Ceraphyl 375, Schercemol 185[4][8]

Physicochemical Properties

Isostearyl neopentanoate is a clear, light-yellow, odorless, and viscous liquid at room temperature.[6][7] Its branched structure contributes to a low viscosity and a non-oily, silky feel in formulations.[4][5] It is insoluble in water but soluble in oils, ethanol, and various silicones.[5][7]

Table 1: Physicochemical Data of **Isostearyl Neopentanoate**

Property	Value	Source(s)
Molecular Weight	354.61 g/mol	[4]
Appearance	Clear, light-yellow liquid	[6][7]
Odor	Odorless	[7]
Density	0.86 g/cm ³	[4]
Boiling Point	379.8 °C (at 760 mmHg)	[4]
Flash Point	196 °C	[4]
Refractive Index	~1.447	[4]
Viscosity (25°C)	10 mPa·s	[5]
Solubility	Insoluble in water; Soluble in oils, ethanol, silicones	[5][7]

Experimental Protocols

Synthesis of Isostearyl Neopentanoate (Representative Protocol)

Isostearyl neopentanoate is synthesized via a Fisher esterification reaction.[7] This process involves the reaction of isostearyl alcohol with neopentanoic acid in the presence of an acid catalyst under controlled temperature conditions.[7]

Materials:

- Isostearyl alcohol (1.0 mol)
- Neopentanoic acid (1.1 mol)
- p-Toluenesulfonic acid (catalyst, 0.02 mol)
- Toluene (solvent)
- 5% Sodium bicarbonate (aqueous solution)
- Saturated sodium chloride (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask with Dean-Stark apparatus and reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a 1 L round-bottom flask equipped with a Dean-Stark trap and reflux condenser, add isostearyl alcohol, neopentanoic acid, p-toluenesulfonic acid, and 500 mL of toluene.
- Heat the mixture to reflux. Water produced during the esterification will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water is collected, indicating the reaction is near completion (typically 4-8 hours).
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with 200 mL of water, two 200 mL portions of 5% sodium bicarbonate solution (to neutralize the acid catalyst and remove excess neopentanoic acid), and finally with 200 mL of brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the toluene.
- The resulting crude product can be further purified by vacuum distillation to yield high-purity **isostearyl neopentanoate**.

Quality Control & Analytical Methods

Standard analytical techniques for quality control of esters like **isostearyl neopentanoate** include:

- Gas Chromatography-Mass Spectrometry (GC-MS): To confirm purity and identify any residual starting materials or by-products.
- Fourier-Transform Infrared Spectroscopy (FTIR): To verify the presence of the characteristic ester carbonyl stretch ($\sim 1735\text{ cm}^{-1}$) and the absence of the broad hydroxyl stretch from the starting alcohol and the carboxylic acid.
- Acid Value Titration: To quantify the amount of residual neopentanoic acid.
- Saponification Value: To confirm the ester's identity and purity.

Applications in Research and Development

While predominantly used in cosmetics, the properties of **isostearyl neopentanoate** make it a valuable excipient for topical and transdermal drug delivery systems.

- Vehicle and Solvent: Its excellent spreading properties and ability to solubilize certain active pharmaceutical ingredients (APIs) make it a suitable vehicle for dermatological formulations. [9] It can act as a solvent for some UV absorbers. [9][10]
- Emollient and Moisturizer: In therapeutic creams and lotions, it functions as an emollient, forming a light, breathable barrier on the skin that helps reduce moisture loss and improves skin feel. [7] This can enhance patient compliance by providing a non-greasy, elegant texture. [4]
- Pigment Dispersant: It is an effective dispersing agent for pigments, which is relevant for formulating tinted sunscreens or other topical products containing inorganic particulates like

zinc oxide or titanium dioxide.[4]

- Binder: In the manufacturing of pressed powder formulations, it acts as a binder, holding the ingredients together.[1]

Safety and Toxicology Summary

Isostearyl neopentanoate has been extensively reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel and is considered safe for its current applications.[1]

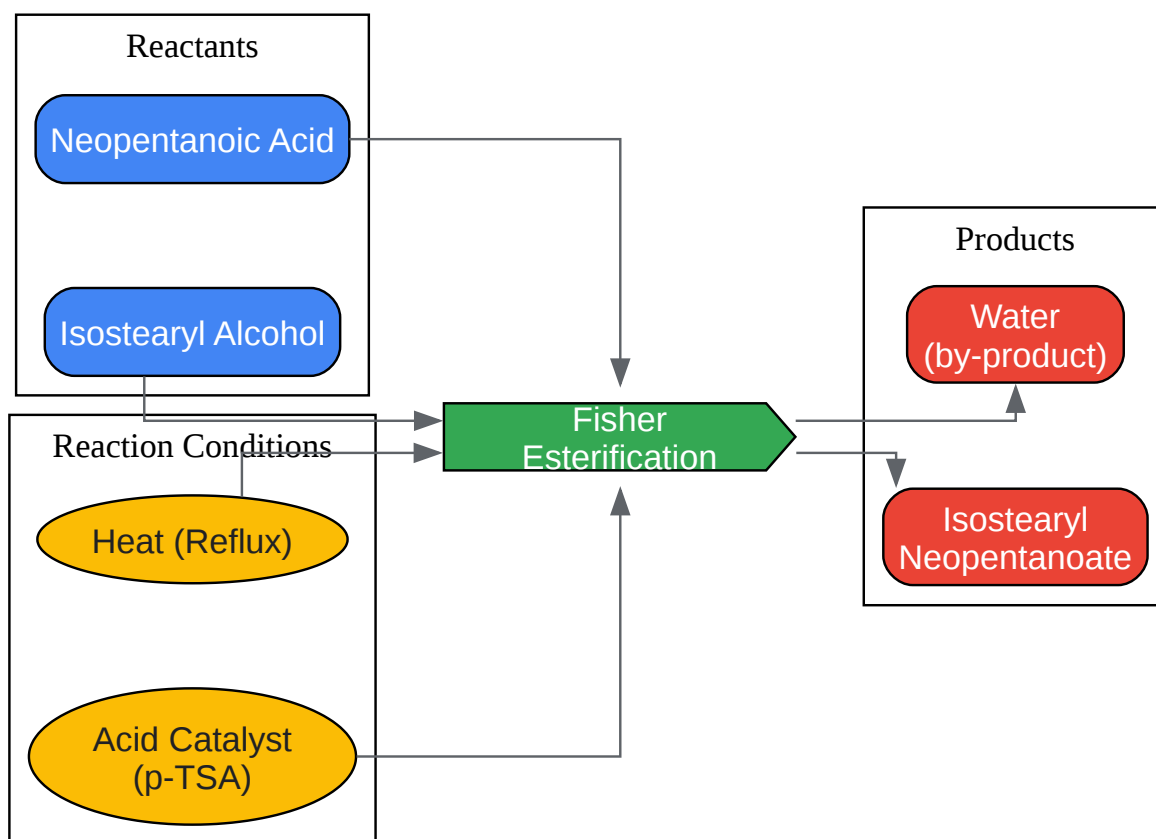
- Acute Toxicity: The undiluted ingredient is relatively non-toxic in short- and long-term studies. [1]
- Skin Irritation: It is considered a non-irritant to the skin.[1]
- Eye Irritation: It is, at most, a minimal irritant to the eyes.[4]
- Sensitization: Test data indicates the undiluted ingredient is not a skin sensitizer.[1]
- Phototoxicity & Photoallergenicity: A cosmetic formulation with 16% **isostearyl neopentanoate** showed no phototoxicity or photoallergenicity.[1]
- Comedogenicity: It is considered non-comedogenic.[7]
- Metabolism: It is expected that upon any potential hydrolysis, the resulting isostearyl alcohol and neopentanoic acid would be metabolized through predictable pathways without forming toxic metabolites.[1]

Table 2: Toxicological Profile

Endpoint	Result	Source(s)
Skin Irritation	Non-irritant	[1]
Eye Irritation	Minimal irritant	[4]
Skin Sensitization	Non-sensitizer	[1]
Phototoxicity	Non-phototoxic	[1]
Comedogenicity	Non-comedogenic	[7]

Visualizations

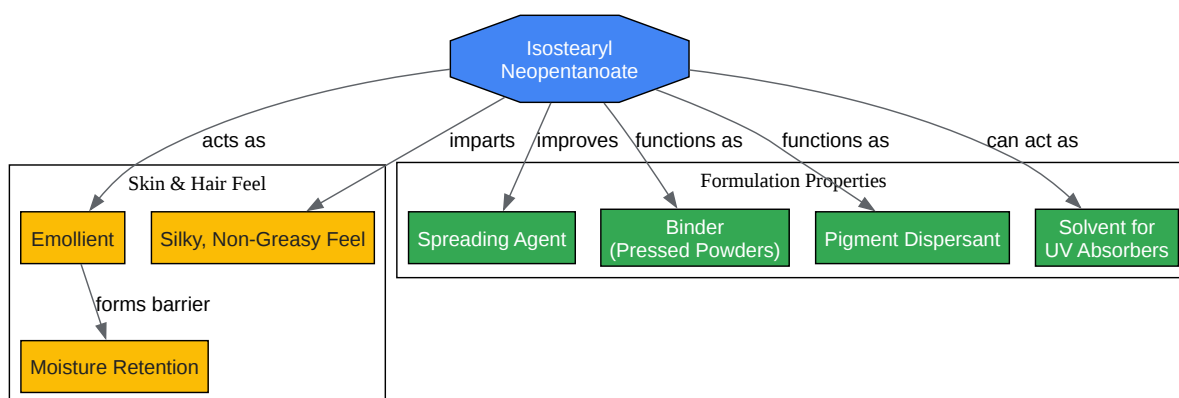
Synthesis Workflow



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Figure 1: Synthesis of **Isostearyl Neopentanoate** via Fisher Esterification.

Functional Relationships in Formulations



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Figure 2: Key functions of **Isostearyl Neopentanoate** in formulations.

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